

Essential Safety and Operational Guide for 2-Amino-2-methyl-1-propanol

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Compound of Interest

Compound Name: 2-Amino-2-methyl-1-propanol

Cat. No.: B013486

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This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-2-methyl-1-propanol** (CAS No. 124-68-5). Adherence to these procedures is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals. This substance is a combustible liquid that causes skin irritation and serious eye irritation, and is harmful to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₄ H ₁₁ NO [4]
Molecular Weight	89.14 g/mol [4] [5] [6]
Appearance	Clear, light-colored liquid or solid [5] [6]
Melting Point	24-28 °C [6]
Boiling Point	165 °C [6]
Flash Point	67 °C (closed cup) [7]
Density	0.934 g/mL at 25 °C [6]
Vapor Density	3.0 (air = 1) [6] [7]
Vapor Pressure	<1 mmHg at 25 °C [6]
pKa	9.7 at 25 °C [6]

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3][4]
Serious Eye Damage/Irritation	1/2	H318/H319: Causes serious eye damage/irritation[2][3][4]
Chronic Aquatic Toxicity	3	H412: Harmful to aquatic life with long lasting effects[3][4]
Flammable Liquids	4	Combustible liquid[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Amino-2-methyl-1-propanol**:

PPE Category	Specific Requirements
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be used.[4][8]
Hand Protection	Chemical-resistant, impervious gloves must be worn. Inspect gloves prior to use.[2][8]
Body Protection	Wear a lab coat. For larger quantities or where splashing is possible, use fire/flammable resistant and impervious clothing.[1]
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood.[9] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[9]

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls:

- Ensure a calibrated eye wash station and safety shower are readily accessible.
- Work in a well-ventilated area, such as a certified chemical fume hood.[9]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[2]
Above 67°C, use a closed system and ventilation.[1]
- All equipment used when handling the product must be grounded to prevent static discharges.[2][10]
- Have a chemical spill kit with inert absorbent material (e.g., sand, vermiculite) readily available.[10]

Handling the Chemical:

- Avoid all personal contact, including inhalation of vapors or mists.[9]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[2]
- Wash hands and any exposed skin thoroughly after handling.[2][11]
- When handling, do not eat, drink, or smoke.[3]
- Use non-sparking tools to prevent ignition.[1][9]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][9]
- Keep containers separated from strong oxidants and strong acids.[1][5]
- Keep away from heat, sparks, and open flames.[2][3]

Emergency and Disposal Plan

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation occurs. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Give one or two glasses of water to drink. Seek immediate medical attention. [1] [2]

Spill Response

- Minor Spill:
 - Evacuate unnecessary personnel.
 - Wear appropriate PPE.
 - Contain the spill using inert absorbent material (e.g., sand, vermiculite).[\[10\]](#)
 - Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[5\]](#)[\[10\]](#)
 - Clean the spill area thoroughly.
- Major Spill:

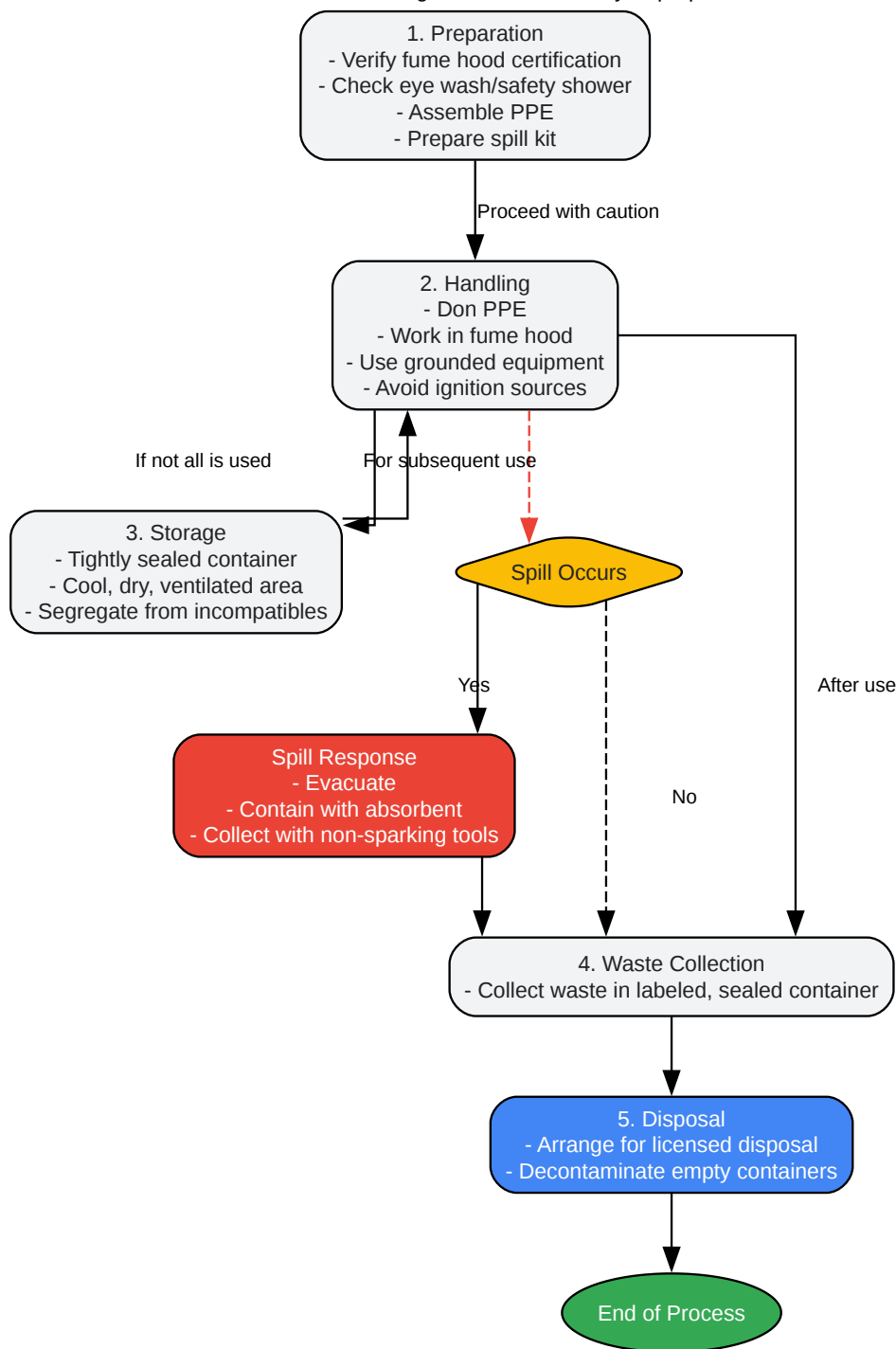
- Evacuate the area immediately.[8]
- Alert emergency services and your institution's environmental health and safety department.
- Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[10]
- Prevent entry into waterways, sewers, basements, or confined areas.[5][10]

Disposal Plan

- Chemical Waste:
 - Dispose of surplus and non-recyclable solutions to a licensed disposal company.[8] This may involve incineration in a licensed facility.
 - Do not allow the chemical to enter drains or sewer systems.[8] Discharge into the environment must be avoided.[4][8]
- Contaminated Packaging:
 - Contaminated packaging should be treated as hazardous waste and disposed of through a licensed disposal company.

Workflow for Handling 2-Amino-2-methyl-1-propanol

Workflow for Safe Handling of 2-Amino-2-methyl-1-propanol

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Caption: Workflow for the safe handling of **2-Amino-2-methyl-1-propanol** from preparation to disposal.

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